

# In-Depth Technical Guide: Material Safety of K 101-13C12 (PCB Congener 101)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: K 101-13C12

Cat. No.: B1346056

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) provided by a supplier. Always refer to the supplier-provided SDS before handling this material.

## Substance Identification and Properties

The designation "**K 101-13C12**" refers to the stable isotope-labeled form of the polychlorinated biphenyl (PCB) congener 101. The "-13C12" indicates that all 12 carbon atoms in the biphenyl structure are the carbon-13 isotope. This labeling does not alter the chemical and toxicological properties of the molecule, which are determined by the base compound: 2,2',4,5,5'-Pentachlorobiphenyl (PCB 101). Safety data is therefore based on the properties of the unlabeled compound.

### 1.1 Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 2,2',4,5,5'-Pentachlorobiphenyl.

Property	Value
Chemical Name	2,2',4,5,5'-Pentachlorobiphenyl
Synonyms	PCB 101, CB 101
CAS Number	37680-73-2[1][2][3]
Molecular Formula	C <sub>12</sub> H <sub>5</sub> Cl <sub>5</sub> [2]
Molecular Weight	326.43 g/mol [2]
Appearance	Data not available (generally, PCBs range from oily liquids to waxy solids)
Melting Point	Data not available
Boiling Point	Data not available
Water Solubility	Generally low for PCBs, decreasing with increased chlorination[4]
Solubility	Soluble in nonpolar organic solvents and biological lipids[4]
Chemical Stability	Thermally stable; resistant to acids and alkalis[4]

## Hazard Identification and Toxicological Summary

PCB 101 is classified as a hazardous substance with significant chronic health and environmental risks. It is not classified for acute toxicity based on available data, but prolonged or repeated exposure poses a substantial danger.

### 2.1 GHS Classification and Hazard Statements

Hazard Class	GHS Code	Hazard Statement
Specific Target Organ Toxicity (Repeated Exposure)	STOT RE 2	H373: May cause damage to organs through prolonged or repeated exposure.[3]
Hazardous to the Aquatic Environment (Chronic)	Aquatic Chronic 1	H410: Very toxic to aquatic life with long lasting effects.[3]
Carcinogenicity	-	Probable human carcinogen (Group B2, EPA; IARC Group 1 for PCBs)[4]

## 2.2 Toxicological Profile

The toxicological effects of PCBs are well-documented. Exposure can lead to a range of adverse health outcomes.

Effect Type	Description
Chronic Toxicity	The primary hazard of PCB 101 is damage to organs from long-term exposure. The liver is a principal target organ. Other effects include impacts on the immune, nervous, and endocrine systems.[4]
Carcinogenicity	The U.S. EPA classifies PCBs as probable human carcinogens (Group B2).[4] The International Agency for Research on Cancer (IARC) classifies PCBs as carcinogenic to humans (Group 1).[4] Animal studies show an increase in liver tumors.[4]
Reproductive/Developmental	Epidemiological studies suggest a link between dietary PCB exposure and adverse developmental effects.[4] PCBs are known to be potent inhibitors of reproductive function in animal studies.[5]
Dermal Effects	A common health effect from significant PCB exposure is chloracne, a serious and persistent skin condition.[4]
Acute Toxicity (Oral, Dermal, Inhalation)	Specific quantitative data (e.g., LD50, LC50) for PCB 101 is not readily available in public safety documents.[1][3] Based on available information, it does not meet the criteria for classification as acutely toxic.[1]

## Experimental Protocols

Specific experimental studies detailing the toxicological profile of PCB 101 are not available in the public domain. However, the hazard classifications are derived from data generated using internationally standardized testing methodologies, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). These guidelines ensure that chemical safety testing is conducted in a consistent, reliable, and reproducible manner.

### 3.1 OECD Test Guidelines

The OECD Guidelines for the Testing of Chemicals are the global standard for regulatory safety testing.<sup>[6]</sup> Key guidelines relevant to the hazards of PCB 101 would include:

- Section 4: Health Effects:
  - TG 408: Repeated Dose 90-Day Oral Toxicity Study in Rodents: This study is designed to provide information on health hazards arising from repeated exposure to a substance over an extended period.<sup>[6]</sup> It helps identify target organs and establish a no-observed-adverse-effect level (NOAEL).
  - TG 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test: This test provides data on systemic toxicity from repeated doses, as well as pre- and postnatal effects on offspring.<sup>[6]</sup>
  - TG 451: Carcinogenicity Studies: These long-term studies (typically 2 years) are used to identify the carcinogenic potential of a chemical in animals.

### 3.2 U.S. EPA Test Guidelines

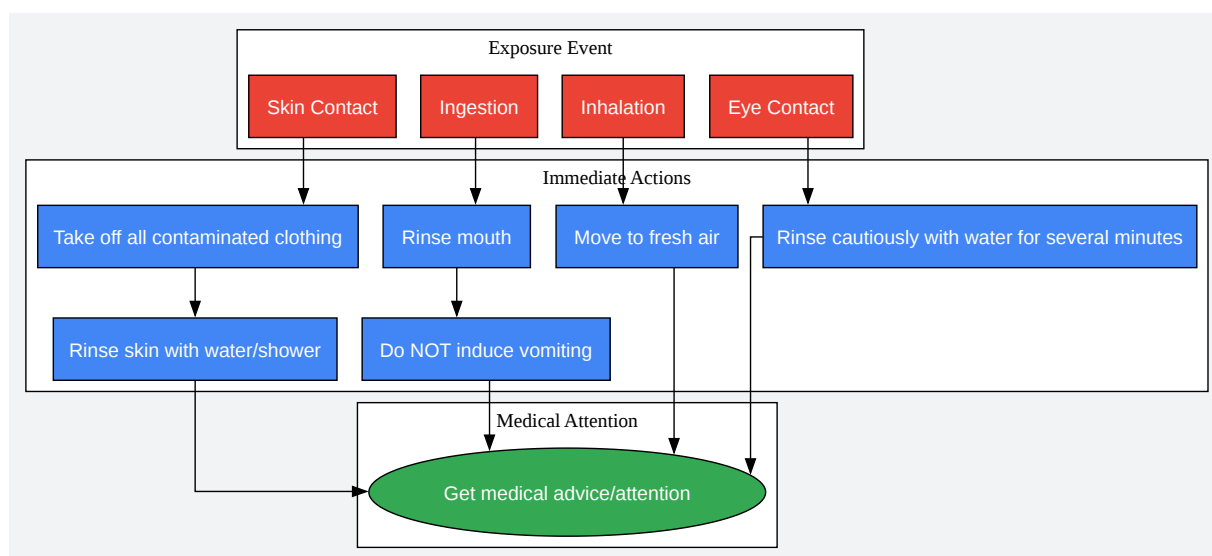
The EPA develops and uses its own set of harmonized test guidelines for assessing pesticides and toxic substances under acts like FIFRA and TSCA.<sup>[7][8]</sup>

- 870 Series: Health Effects Test Guidelines: This series covers a range of toxicological endpoints.<sup>[8]</sup>
  - 870.1000: Acute Toxicity Testing: Provides background and methodologies for acute oral, dermal, and inhalation toxicity tests.<sup>[9]</sup>
  - Subpart D: Chronic Toxicity and Carcinogenicity: Details the protocols for long-term studies to assess chronic health effects and cancer risk.

The classification of PCB 101 as a specific target organ toxicant (STOT RE 2) and a probable carcinogen is based on the collective results from studies following such rigorous, standardized protocols on PCBs.

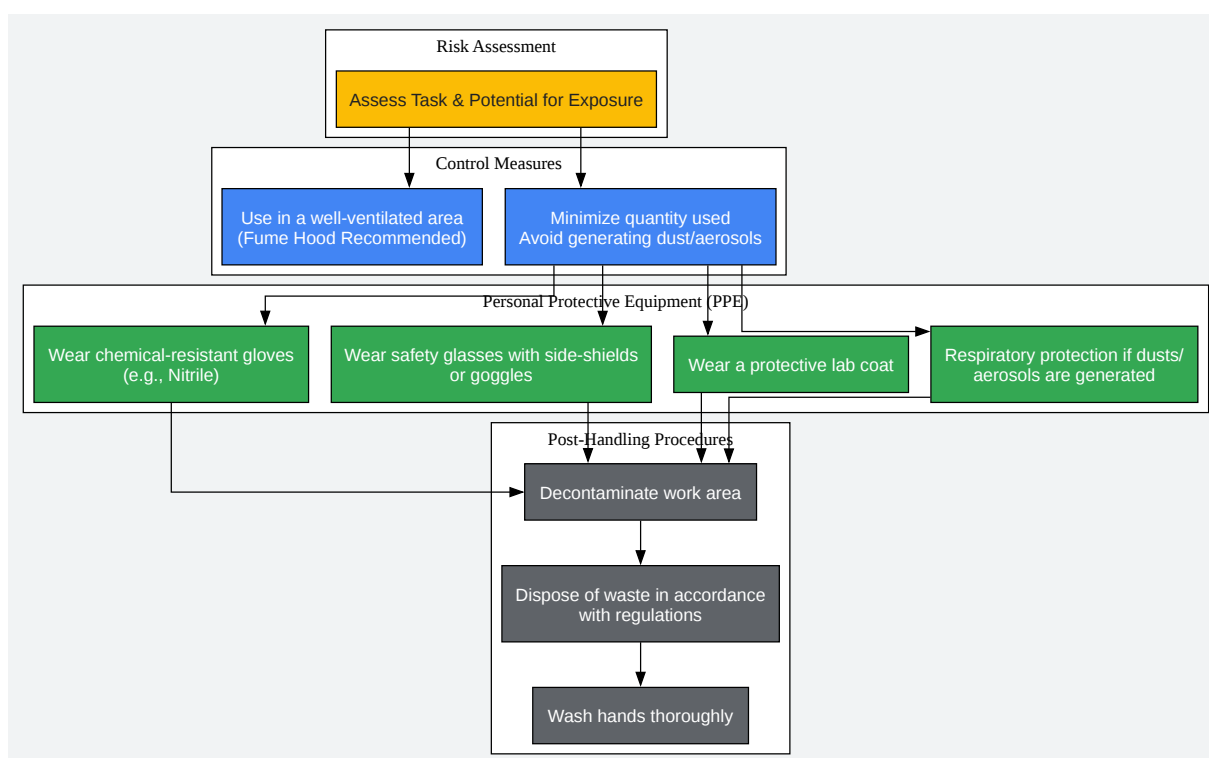
## Emergency Response and Safe Handling

Given the hazardous nature of PCB 101, strict adherence to safety protocols is mandatory. The following diagrams illustrate the essential workflows for emergency response and routine handling.



[Click to download full resolution via product page](#)

Caption: Emergency First Aid Workflow for PCB 101 Exposure.



[Click to download full resolution via product page](#)

Caption: Safe Handling and Personal Protective Equipment (PPE) Workflow.

## Summary

**K 101-13C12** is an isotopically labeled form of 2,2',4,5,5'-Pentachlorobiphenyl (PCB 101), a compound with significant health and environmental hazards. The primary risks are associated with chronic exposure, which can lead to organ damage, and its classification as a probable human carcinogen. While specific acute toxicity data is limited, the well-documented dangers of the PCB class of compounds necessitate stringent safety measures. All handling must be performed in a controlled environment by trained personnel using appropriate engineering controls and personal protective equipment to minimize any risk of exposure.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. carlroth.com [carlroth.com]
- 2. 2,2',4,5,5'-PENTACHLOROBIPHENYL | 37680-73-2 [chemicalbook.com]
- 3. fr.cpachem.com [fr.cpachem.com]
- 4. epa.gov [epa.gov]
- 5. The toxicology of PCB's--an overview for clinicians - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. oecd.org [oecd.org]
- 7. epa.gov [epa.gov]
- 8. epa.gov [epa.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Material Safety of K 101-13C12 (PCB Congener 101)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346056#k-101-13c12-material-safety-data-sheet-msds]

---

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)